

Application of Glycofurol in Veterinary Drug Formulations: Application Notes and Protocols

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Compound of Interest

Compound Name: Glycofurol

Cat. No.: B153818

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Introduction

Glycofurol, also known as tetrahydrofurfuryl alcohol polyethylene glycol ether, is a versatile and valuable excipient in the formulation of veterinary drugs.^{[1][2]} Its primary role is as a solvent, particularly for active pharmaceutical ingredients (APIs) with poor water solubility.^[2] This property makes it instrumental in developing stable and effective injectable and topical dosage forms for a variety of animal species.^{[1][3]} Furthermore, **Glycofurol** can act as a penetration enhancer in topical formulations, facilitating the delivery of APIs through the skin.^[1] This document provides detailed application notes and protocols for the use of **Glycofurol** in veterinary drug development.

Physicochemical Properties of Glycofurol

Glycofurol is a clear, colorless, and nearly odorless liquid with a slightly bitter taste.^[1] Its key properties are summarized in the table below.

Property	Value	Reference
Synonyms	Glycofurol 75, tetraglycol	[1][3]
Chemical Name	α -[(Tetrahydro-2-furanyl)methyl]- ω -hydroxy-poly(oxy-1,2-ethanediyl)	[1]
CAS Number	31692-85-0	[1]
Average Molecular Weight	~190.24 g/mol	[1]
Density (at 20°C)	1.070–1.090 g/cm ³	[1]
Viscosity (dynamic at 20°C)	8–18 mPa·s	[1]
Boiling Point	80-100 °C	[1]

Solubility Profile of Glycofurol

Glycofurol's miscibility with a range of solvents makes it a flexible choice for formulators.

Solvent	Solubility at 20°C	Reference
Water	Miscible in all proportions	[1]
Ethanol (95%)	Miscible in all proportions	[1]
Propylene Glycol	Miscible in all proportions	[1]
Polyethylene Glycol 400	Miscible in all proportions	[1]
Castor Oil	Miscible (may become cloudy)	[1]
Arachis Oil	Immiscible	[1]
Isopropyl Ether	Immiscible	[1]

Applications in Veterinary Formulations

Glycofurol is predominantly used in parenteral (intravenous and intramuscular) and topical formulations in veterinary medicine.

Parenteral Formulations

Glycofurol is an effective solvent for APIs that are difficult to dissolve in aqueous vehicles, enabling the development of stable injectable solutions. It is often used in concentrations up to 50% v/v in parenteral products.^[1]

Examples of **Glycofurol** in Commercial Veterinary Injectable Formulations:

Active Pharmaceutical Ingredient	Animal Species	Glycofurol Concentration	Other Excipients	Reference
Florfenicol	Cattle, Swine	Used as a primary solvent, often in combination with N-methyl-2-pyrrolidone. Specific concentration is proprietary but can be up to 45% w/v of the final formulation.	N-methyl-2-pyrrolidone	^[3]
Buparvaquone	Cattle	Used as part of the solvent system.	Dimethylacetamide, N-methyl pyrrolidone, benzyl alcohol, dimethyl sulfoxide	^{[4][5]}

Topical Formulations

In topical applications, **Glycofurol** serves as both a solvent and a penetration enhancer.^[1] This dual function is particularly useful for delivering ectoparasiticides.

Example of **Glycofurol** in a Topical Veterinary Formulation:

Active Pharmaceutical Ingredient	Formulation Type	Glycofurol Role	Other Excipients	Reference
Isoxazoline compounds	Spot-on	Solvent	May be the sole solvent or used with co-solvents.	[6]

Experimental Protocols

Protocol 1: Preparation of a Glycofurol-Based Injectable Solution (Example: Florfenicol)

This protocol describes the laboratory-scale preparation of a florfenicol injectable solution using **Glycofurol**.

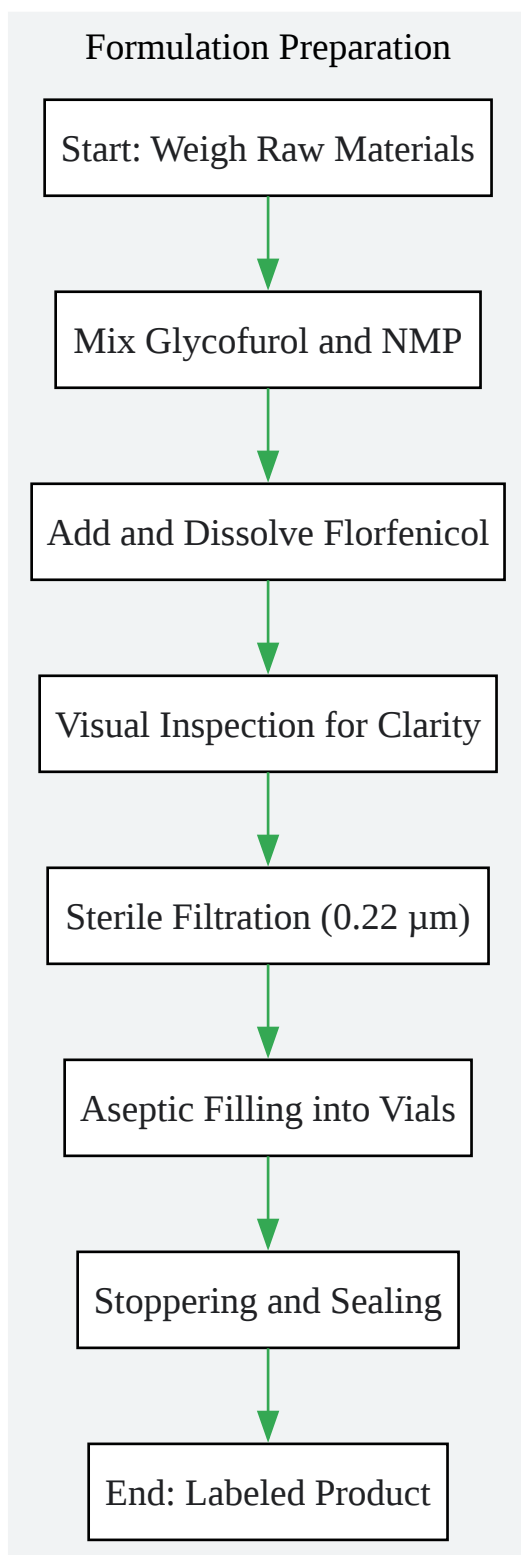
Materials:

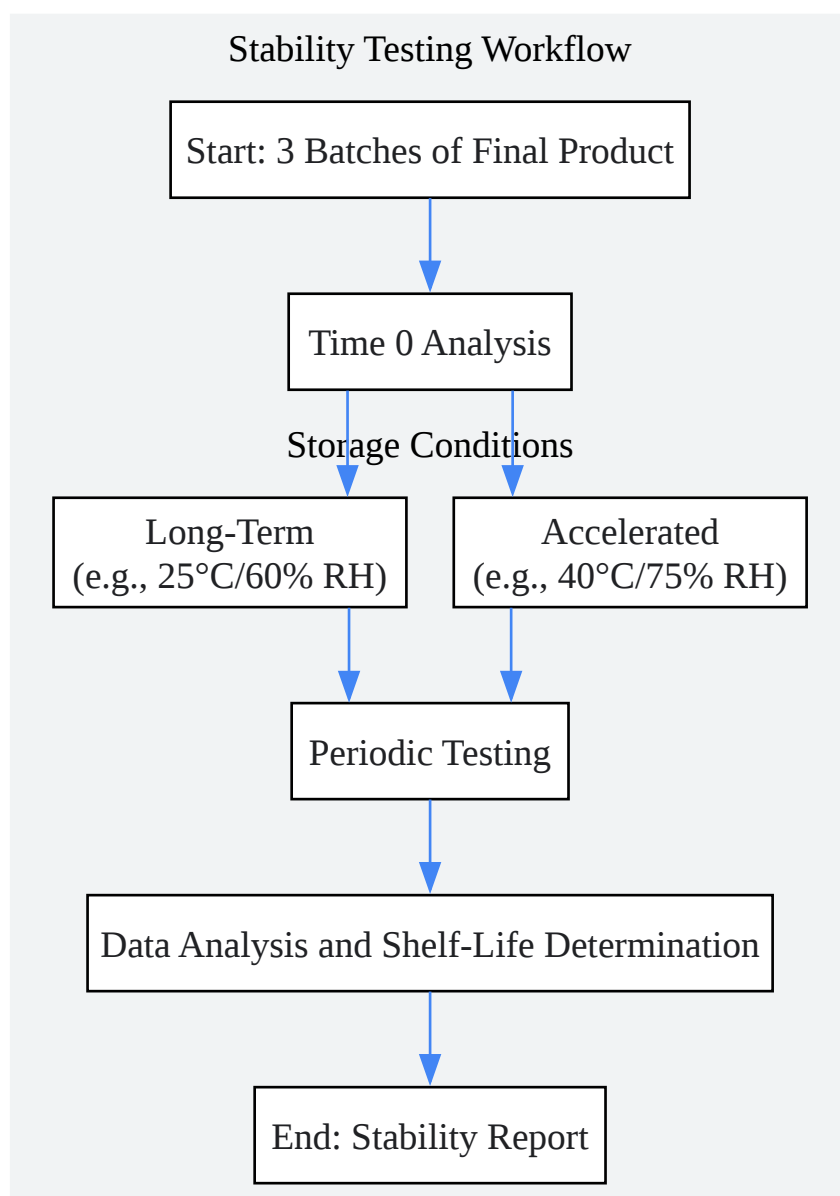
- Florfenicol API
- **Glycofurol**
- N-methyl-2-pyrrolidone (NMP)
- Sterile glassware
- Magnetic stirrer and stir bar
- Sterile filtration unit (e.g., 0.22 µm PVDF filter)
- Sterile vials and stoppers

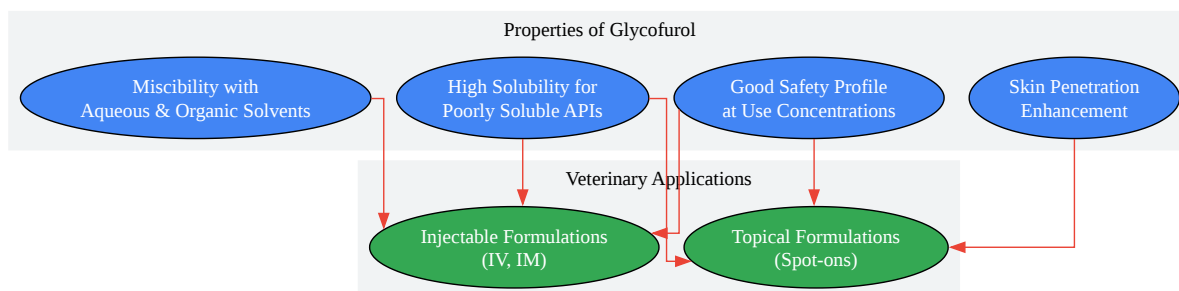
Procedure:

- In a sterile beaker, combine the required volumes of **Glycofurol** and N-methyl-2-pyrrolidone.
- Place the beaker on a magnetic stirrer and begin gentle agitation.

- Slowly add the pre-weighed florfenicol powder to the solvent mixture.
- Continue stirring until the florfenicol is completely dissolved and the solution is clear. This may take 15-30 minutes.
- Once dissolved, visually inspect the solution for any particulate matter.
- Aseptically filter the solution through a sterile 0.22 μm filter into a sterile receiving vessel.
- Under aseptic conditions, dispense the filtered solution into sterile vials.
- Aseptically place sterile stoppers onto the vials and seal with aluminum caps.
- Label the vials with the formulation details, batch number, and date of preparation.







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